

Key features and benefits of using PEG3-bis-(ethyl phosphonate)

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Compound of Interest

Compound Name: PEG3-bis-(ethyl phosphonate)

Cat. No.: B609894

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Abstract

PEG3-bis-(ethyl phosphonate) is a versatile bifunctional molecule increasingly utilized by researchers, scientists, and drug development professionals. Its unique architecture, featuring a hydrophilic polyethylene glycol (PEG) core flanked by two ethyl phosphonate groups, offers a compelling combination of properties. This guide delves into the core features and benefits of **PEG3-bis-(ethyl phosphonate)**, presenting a comprehensive overview of its applications, supported by quantitative data, experimental methodologies, and visual representations of its mechanisms of action.

Core Features of PEG3-bis-(ethyl phosphonate)

PEG3-bis-(ethyl phosphonate) is characterized by a central triethylene glycol (PEG3) chain, which imparts hydrophilicity and flexibility. The terminal ethyl phosphonate groups are key to its functionality, enabling strong and stable interactions with metal ions and surfaces.

Key Physicochemical Properties:

Property	Value	Source
Molecular Formula	C16H36O9P2	[1]
Molecular Weight	434.40 g/mol	[1]
Appearance	Colorless to light yellow oil	-
Solubility	Soluble in water and common organic solvents	[2]

Key Benefits and Applications

The unique structural attributes of **PEG3-bis-(ethyl phosphonate)** translate into several key benefits, making it a valuable tool in various research and development areas.

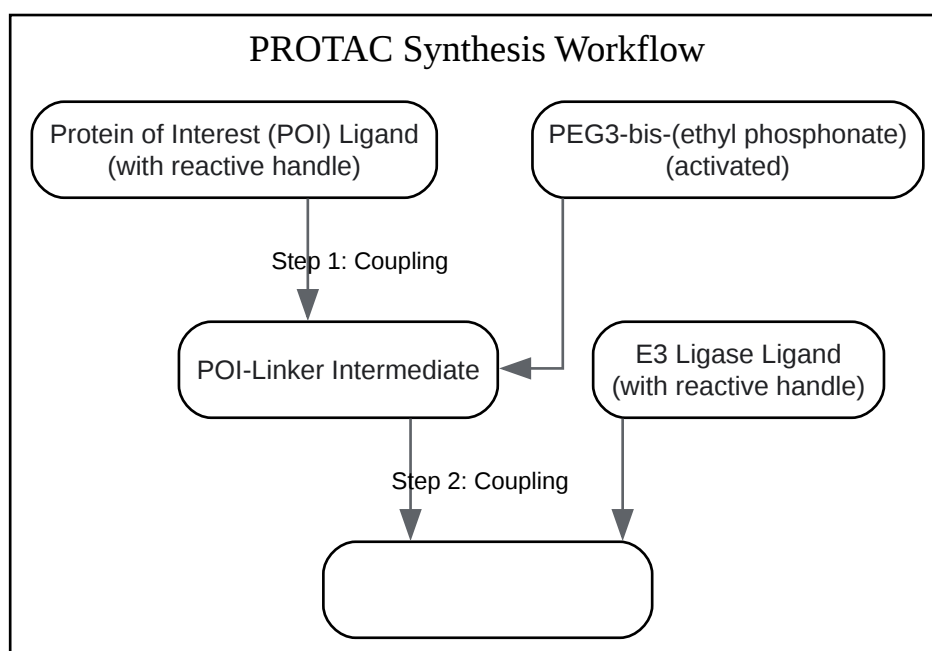
Enhanced Solubility and Biocompatibility

The PEG component of the molecule significantly increases the aqueous solubility of conjugated compounds, a crucial factor for in vivo applications.[2] PEG is well-established for its ability to improve the pharmacokinetic profiles of therapeutic agents by reducing renal clearance and minimizing non-specific interactions.

PROTAC Linker Technology

A primary application of **PEG3-bis-(ethyl phosphonate)** is as a linker in the design of Proteolysis Targeting Chimeras (PROTACs).[1] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation through the ubiquitin-proteasome system.[1] The PEG3 linker provides the necessary flexibility and spatial orientation to facilitate the formation of a stable ternary complex between the target protein, the PROTAC, and the E3 ligase, which is essential for efficient ubiquitination and subsequent degradation.[3]

Workflow for PROTAC Synthesis using a PEG Linker:



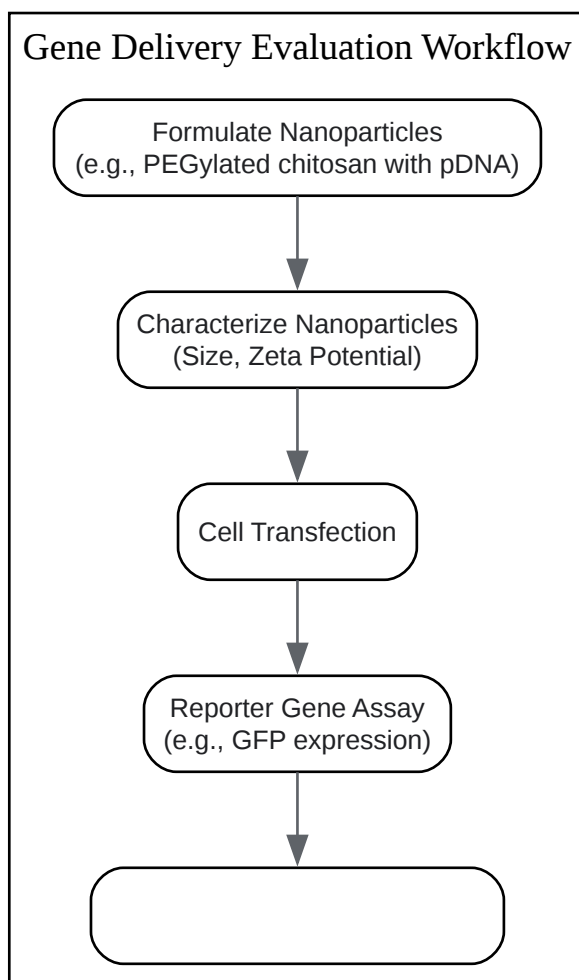
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Caption: General workflow for synthesizing a PROTAC molecule using a PEG linker.

Gene Delivery Systems

The phosphonate groups of **PEG3-bis-(ethyl phosphonate)** can interact with cationic polymers or lipids used in non-viral gene delivery vectors. This PEGylation strategy can shield the positive charge of the vector, reducing cytotoxicity and non-specific interactions with blood components, thereby prolonging circulation time and improving tumor targeting.[4]

Experimental Workflow for Evaluating Gene Delivery Efficiency:



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Caption: A typical experimental workflow to assess the efficiency of a gene delivery vector.

Metal Chelation and Imaging

The bisphosphonate moieties exhibit a strong affinity for divalent and trivalent metal ions. This chelating property makes **PEG3-bis-(ethyl phosphonate)** a candidate for the development of agents for metal detoxification and as a component in contrast agents for medical imaging.

Experimental Protocols

While specific protocols for **PEG3-bis-(ethyl phosphonate)** are often proprietary or application-dependent, the following sections provide generalized methodologies for its key applications.

General Protocol for PROTAC Synthesis with a PEG Linker

This protocol outlines the steps for synthesizing a PROTAC molecule using a bifunctional PEG linker.

Materials:

- Amine-functionalized Protein of Interest (POI) ligand
- Hydroxy-PEG-acid linker (as a representative bifunctional PEG linker)
- Amine-containing E3 ligase ligand
- Coupling reagents (e.g., HATU, HOBt)
- Bases (e.g., DIPEA, TEA)
- Anhydrous solvents (e.g., DMF, DCM)
- Purification supplies (e.g., HPLC system, silica gel)

Procedure:

- Synthesis of POI-Linker Intermediate:
 - Dissolve the Hydroxy-PEG-acid linker (1.0 equivalent) and the amine-functionalized POI ligand (1.0 equivalent) in anhydrous DMF.
 - Add the coupling reagents and a suitable base.
 - Stir the reaction at room temperature until completion, monitoring by LC-MS.
 - Purify the POI-linker intermediate by flash column chromatography or preparative HPLC.
- Synthesis of the Final PROTAC:

[5]

- Activate the terminal hydroxyl group of the purified POI-linker intermediate (e.g., by tosylation).
- Dissolve the activated intermediate and the amine-containing E3 ligase ligand (1.0 equivalent) in an anhydrous solvent like DMF.
- Add a suitable base and stir the reaction, typically at an elevated temperature, until completion.
- Purify the final PROTAC molecule using preparative HPLC.[\[5\]](#)

Protocol for Assessing PROTAC-Mediated Protein Degradation

This protocol describes a general workflow for evaluating the efficacy of a synthesized PROTAC in degrading a target protein.[\[6\]](#)

Materials:

- Cell line expressing the target protein
- Synthesized PROTAC molecule
- Vehicle control (e.g., DMSO)
- Cell lysis buffer
- Primary antibody specific for the target protein
- Secondary antibody
- Loading control antibody (e.g., anti-actin)
- SDS-PAGE and Western blotting equipment

Procedure:

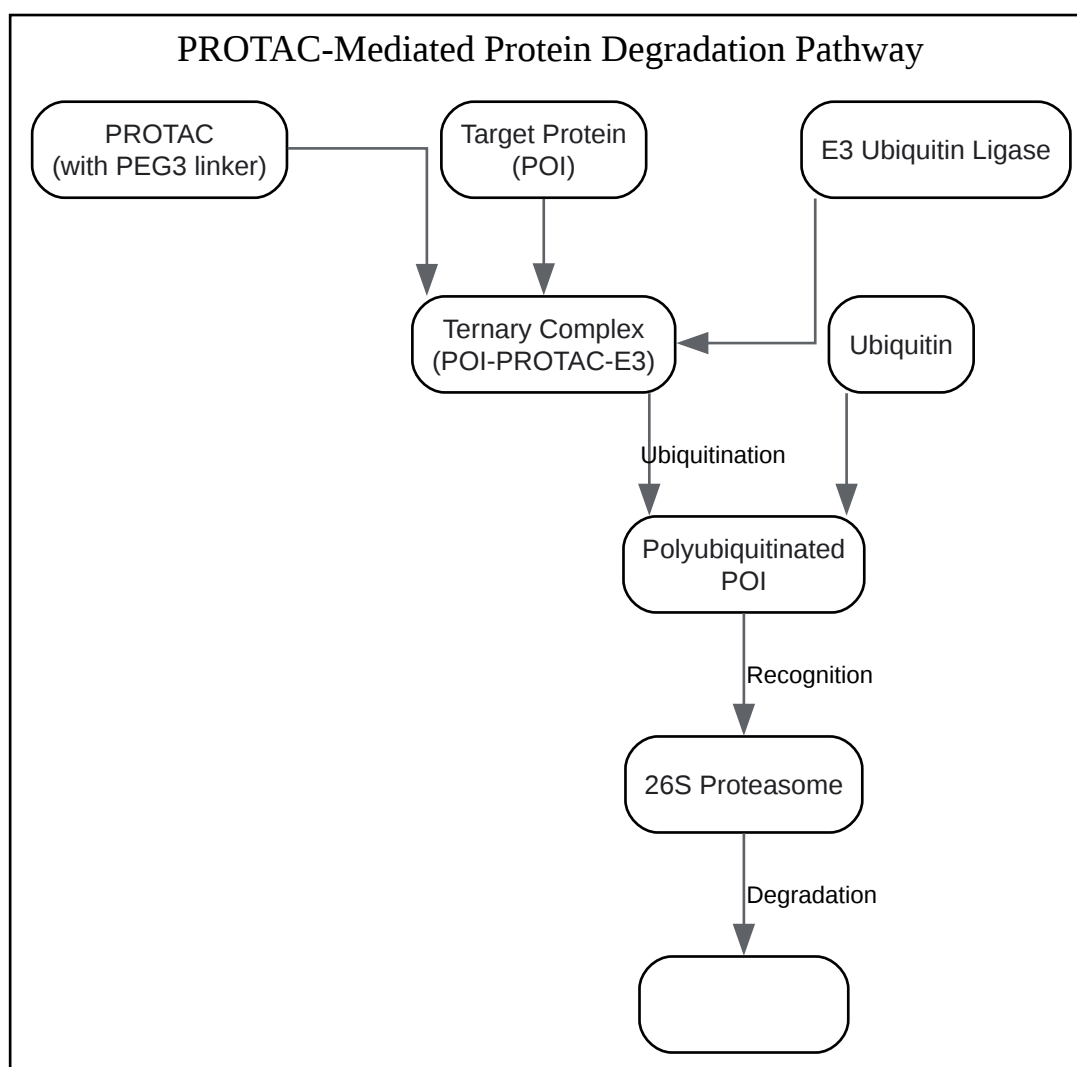
- Cell Treatment:

- Plate cells and allow them to adhere.
- Treat the cells with varying concentrations of the PROTAC or vehicle control for a specified time (e.g., 24-48 hours).
- Cell Lysis and Protein Quantification:
 - Wash the cells with PBS and lyse them.
 - Determine the protein concentration of the cell lysates.
- Western Blot Analysis:
 - Separate equal amounts of protein from each sample by SDS-PAGE.
 - Transfer the proteins to a PVDF membrane.
 - Probe the membrane with the primary antibody against the target protein and the loading control.
 - Incubate with the appropriate secondary antibody and visualize the protein bands.
- Data Analysis:
 - Quantify the band intensities and normalize the target protein levels to the loading control.
 - Determine the extent of protein degradation for each PROTAC concentration.

Signaling Pathways and Mechanisms of Action

PROTAC Mechanism of Action: The Ubiquitin-Proteasome System

PROTACs utilizing a **PEG3-bis-(ethyl phosphonate)** linker function by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome pathway.

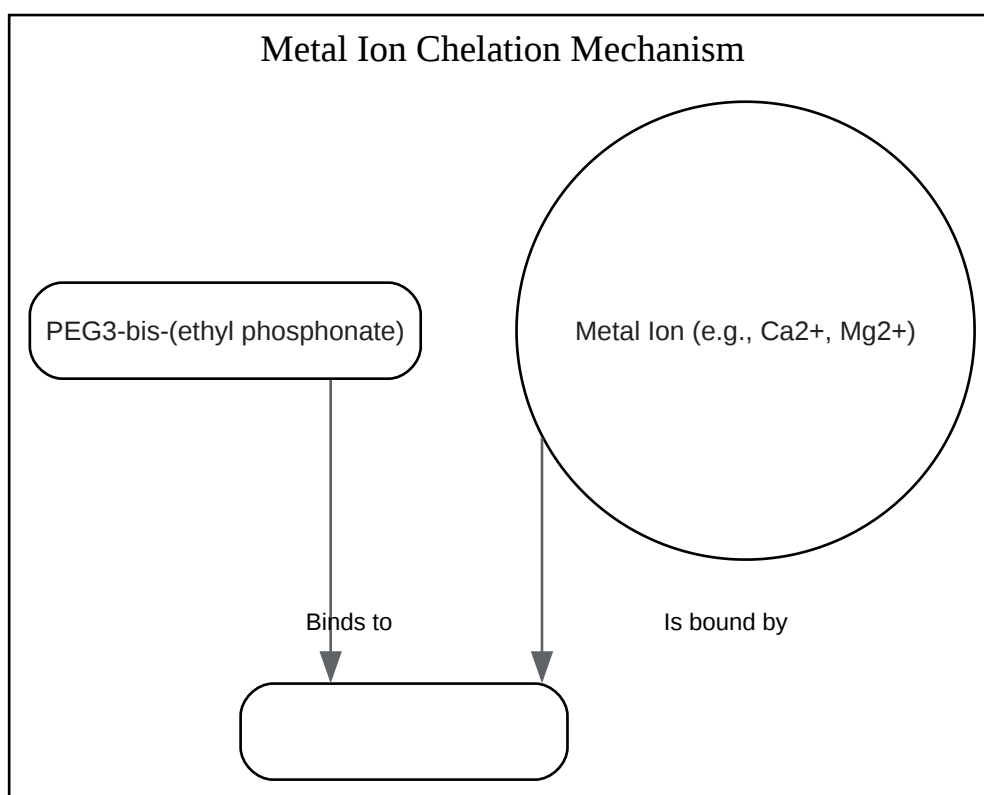


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Caption: The mechanism of action for a PROTAC, leading to targeted protein degradation.

Mechanism of Metal Ion Chelation

The two phosphonate groups of **PEG3-bis-(ethyl phosphonate)** can form stable coordination complexes with metal ions. This interaction is fundamental to its application in metal chelation therapies and as a component of imaging agents.



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Caption: A simplified diagram illustrating the chelation of a metal ion by **PEG3-bis-(ethyl phosphonate)**.

Conclusion

PEG3-bis-(ethyl phosphonate) is a highly valuable and versatile molecule for researchers in drug discovery and development. Its inherent properties of hydrophilicity, biocompatibility, and bifunctionality make it an excellent choice as a linker in PROTACs and for the surface modification of gene delivery vectors. Furthermore, its metal-chelating capabilities open up possibilities in diagnostic and therapeutic applications. The information and protocols provided in this guide serve as a foundational resource for scientists looking to leverage the unique advantages of **PEG3-bis-(ethyl phosphonate)** in their research.

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